

crystal structure analysis of strontium chloride polymorphs

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Strontium;chloride*

Cat. No.: *B13733270*

[Get Quote](#)

Introduction

Strontium chloride (SrCl_2) is an inorganic salt with applications ranging from pyrotechnics to dental care and as a precursor for other strontium compounds. The crystalline form of strontium chloride, including its anhydrous and various hydrated states, significantly influences its physical and chemical properties, such as solubility, stability, and bioavailability. For professionals in research and drug development, a thorough understanding of the different polymorphic and hydrated forms of SrCl_2 is crucial for quality control, formulation development, and ensuring consistent material performance.

This technical guide provides a comprehensive overview of the crystal structures of strontium chloride polymorphs and its common hydrates. It details the experimental protocols for their characterization using powder X-ray diffraction (PXRD), differential scanning calorimetry (DSC), and Raman spectroscopy, and presents the relevant crystallographic data in a structured format for easy comparison.

Crystalline Forms of Strontium Chloride

Strontium chloride is known to exist in an anhydrous form and several hydrated states. While the term "polymorph" strictly refers to different crystal structures of the same chemical

compound, in the context of materials science, it is often used more broadly to include different hydrated forms (pseudopolymorphs), as the presence and arrangement of water molecules create distinct crystalline phases with unique properties.

Anhydrous Strontium Chloride (SrCl_2) Polymorphs

Under ambient conditions, anhydrous strontium chloride adopts a cubic crystal structure. However, high-pressure studies have revealed the existence of other polymorphs.

- **Cubic (Fluorite-type):** This is the common and most stable form of anhydrous SrCl_2 at ambient temperature and pressure. It belongs to the face-centered cubic (FCC) crystal system.
- **High-Pressure Orthorhombic Polymorph:** Under high pressure, the cubic form can transition to an orthorhombic crystal system.
- **High-Pressure Hexagonal Polymorph:** Further increases in pressure can lead to a transformation to a hexagonal crystal structure.

Hydrated Strontium Chloride

Strontium chloride readily forms several stable hydrates, with the hexahydrate being the most common form crystallized from aqueous solutions at room temperature.

- **Strontium Chloride Hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$):** A stable hydrate that forms as needle-like crystals.
- **Strontium Chloride Dihydrate ($\text{SrCl}_2 \cdot 2\text{H}_2\text{O}$):** An intermediate hydrate formed during the dehydration of the hexahydrate.
- **Strontium Chloride Monohydrate ($\text{SrCl}_2 \cdot \text{H}_2\text{O}$):** Another intermediate hydrate in the dehydration process.

Crystallographic Data

The following table summarizes the crystallographic data for the known polymorphs and hydrates of strontium chloride.

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z	Ref.
Anhydrous SrCl ₂	SrCl ₂	Cubic	Fm-3m (225)	6.965	6.965	6.965	90	90	90	4	[1][2][3]
Anhydrous SrCl ₂ (High Pressure)	SrCl ₂	Orthorhombic	Pnma (62)	N/A	N/A	N/A	90	90	90	N/A	
Anhydrous SrCl ₂ (High Pressure)	SrCl ₂	Hexagonal	P6 ₃ /mmc (194)	N/A	N/A	N/A	90	90	120	N/A	
Stroentium Chloride Hexahydrate	SrCl ₂ ·6H ₂ O	Trigonal	P321	7.96	7.96	4.14	90	90	120	1	[4][5][6]

Strontium Chloride Dihydrate	SrCl ₂ · 2H ₂ O	Monoclinic	C2/c (15)	11.59	6.43	6.64	90	106.9	90	4	[4][7]
Strontium Chloride Monohydrate	SrCl ₂ · H ₂ O	Orthorhombic	Pbcm	6.28	10.64	3.91	90	90	90	4	[4]

Note: N/A indicates that the specific lattice parameters for the high-pressure polymorphs were not available in the searched literature.

Experimental Protocols for Characterization

The identification and characterization of strontium chloride polymorphs and hydrates are primarily achieved through a combination of thermoanalytical and crystallographic techniques.

Powder X-ray Diffraction (PXRD)

PXRD is a fundamental technique for identifying crystalline phases and determining their structural properties.[8]

Methodology:

- Sample Preparation:
 - A small amount of the strontium chloride sample is finely ground using a mortar and pestle to ensure a random orientation of the crystallites. The ideal particle size is typically less than 10 µm.

- The resulting powder is carefully packed into a sample holder, ensuring a flat and smooth surface that is level with the holder's rim to avoid errors in peak positions.
- Instrumental Parameters:
 - X-ray Source: Copper is a common target material, producing Cu K α radiation with a wavelength of approximately 1.5418 Å.[9]
 - Scan Range (2 θ): A typical scan range for initial phase identification is from 5° to 70°.
 - Step Size: A step size of 0.02° to 0.05° is generally sufficient for routine analysis.[9]
 - Dwell Time (or Scan Speed): A dwell time of 1 to 2 seconds per step is common.[9]
 - Optics: A standard Bragg-Brentano geometry is typically used.
- Data Analysis:
 - The resulting diffraction pattern (a plot of intensity vs. 2 θ) is analyzed to identify the positions and relative intensities of the diffraction peaks.
 - These peaks are then compared with standard diffraction patterns from databases such as the Joint Committee on Powder Diffraction Standards (JCPDS) to identify the crystalline phase(s) present in the sample.[4]

Differential Scanning Calorimetry (DSC)

DSC is used to study the thermal transitions of a material, such as melting, crystallization, and solid-solid phase transitions, by measuring the heat flow into or out of a sample as a function of temperature.[10] For hydrated salts, DSC is particularly useful for observing dehydration events.

Methodology:

- Sample Preparation:
 - A small amount of the sample (typically 2-5 mg) is accurately weighed and hermetically sealed in an aluminum pan.[11]

- For dehydration studies, a small hole may be pierced in the lid to allow water vapor to escape.[\[11\]](#)
- An empty, sealed aluminum pan is used as a reference.
- Instrumental Parameters:
 - Temperature Program: A common method involves heating the sample at a constant rate, such as 10 °C/min.[\[11\]](#)[\[12\]](#) The temperature range should be selected to encompass the expected thermal events (e.g., from room temperature to 400 °C for the dehydration of strontium chloride hydrates).
 - Purge Gas: An inert gas, such as nitrogen, is typically used to purge the sample chamber at a flow rate of around 20-50 mL/min to provide a stable thermal environment.[\[11\]](#)
- Data Analysis:
 - The DSC thermogram plots heat flow against temperature. Endothermic events (e.g., melting, dehydration) appear as peaks pointing downwards, while exothermic events (e.g., crystallization) are represented by peaks pointing upwards.
 - The onset temperature, peak temperature, and enthalpy of transitions can be determined from the thermogram, providing information about the thermal stability and identity of the different hydrated forms.

Raman Spectroscopy

Raman spectroscopy is a non-destructive technique that provides information about the vibrational modes of molecules and crystal lattices, offering a unique "fingerprint" for different crystalline forms.[\[13\]](#)

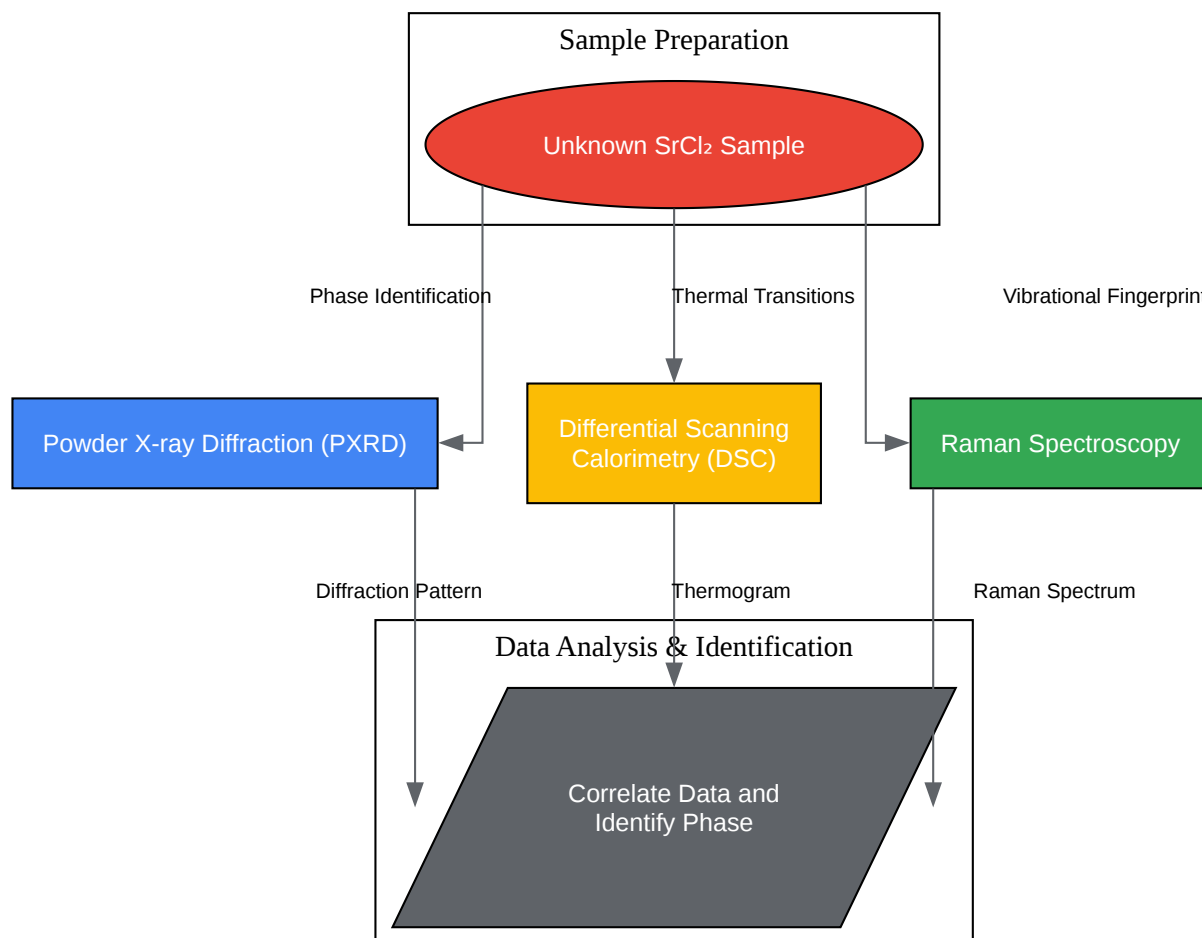
Methodology:

- Sample Preparation:
 - A small amount of the powder sample is placed on a microscope slide or in a sample vial. No special preparation is typically required for solid samples.[\[1\]](#)

- Instrumental Parameters:
 - Excitation Laser: Common laser wavelengths for the analysis of inorganic salts include 532 nm (green) or 785 nm (near-infrared). The choice of laser wavelength can be important to minimize fluorescence from the sample or impurities.^[14]
 - Laser Power: The laser power should be optimized to obtain a good signal-to-noise ratio without causing thermal degradation of the sample.
 - Spectral Range: The Raman spectrum is typically collected over a range of wavenumbers (e.g., 100-3500 cm^{-1}) to observe the characteristic vibrational modes of the strontium chloride and water molecules.
 - Acquisition Time and Accumulations: These parameters are adjusted to achieve a satisfactory signal-to-noise ratio.
- Data Analysis:
 - The Raman spectrum is a plot of intensity versus Raman shift (in cm^{-1}).
 - The positions and relative intensities of the Raman bands are characteristic of the specific polymorph or hydrate and can be used for identification by comparison with reference spectra. For hydrates, the O-H stretching and bending modes of water provide additional diagnostic information.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the characterization of a sample of strontium chloride to identify its polymorphic or hydrated form.



[Click to download full resolution via product page](#)

Experimental workflow for SrCl_2 polymorph analysis.

Conclusion

The structural characterization of strontium chloride polymorphs and hydrates is essential for controlling the properties of SrCl_2 -containing materials. This guide has provided a detailed overview of the known crystalline forms of strontium chloride and the standard experimental protocols for their analysis. By employing a combination of Powder X-ray Diffraction, Differential Scanning Calorimetry, and Raman Spectroscopy, researchers and drug

development professionals can effectively identify and characterize the different phases of strontium chloride, ensuring the quality, stability, and performance of their products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. physicsopenlab.org [physicsopenlab.org]
- 2. Materials Data on SrCl₂ by Materials Project (Dataset) | DOE Data Explorer [osti.gov]
- 3. Strontium Chloride, Anhydrous | Cl₂Sr | CID 61520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. lookchem.com [lookchem.com]
- 6. Strontium chloride - Wikipedia [en.wikipedia.org]
- 7. mp-643026: SrH₄(ClO)₂ (monoclinic, C2/c, 15) [legacy.materialsproject.org]
- 8. Orthorhombic crystal system - Wikipedia [en.wikipedia.org]
- 9. X-ray Powder Diffraction (XRD) [serc.carleton.edu]
- 10. Differential Scanning Calorimetry Techniques: Applications in Biology and Nanoscience - PMC [pmc.ncbi.nlm.nih.gov]
- 11. thermalsupport.com [thermalsupport.com]
- 12. researchgate.net [researchgate.net]
- 13. books.rsc.org [books.rsc.org]
- 14. Differentiation of inorganic salts using Raman spectroscopy | Metrohm [metrohm.com]
- To cite this document: BenchChem. [crystal structure analysis of strontium chloride polymorphs]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13733270/docs#crystal-structure-analysis-of-strontium-chloride-polymorphs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)